

Application Notes and Protocols for Solid-State ^{195}Pt NMR of Heterogeneous Catalysts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platinum-195*

Cat. No.: *B083798*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Solid-state Nuclear Magnetic Resonance (NMR) spectroscopy of ^{195}Pt is a powerful technique for characterizing the local structure and electronic environment of platinum species in heterogeneous catalysts.^{[1][2]} Due to the high sensitivity of the ^{195}Pt chemical shift to the coordination environment, oxidation state, and ligand identity, this method provides invaluable insights into the nature of active sites, which is crucial for establishing structure-activity relationships.^{[1][3][4][5]} This document provides detailed application notes and experimental protocols for conducting solid-state ^{195}Pt NMR studies on heterogeneous catalytic materials.

Recent advancements in solid-state NMR, such as fast magic angle spinning (MAS), proton detection, and dynamic nuclear polarization surface-enhanced NMR spectroscopy (DNP-SENS), have significantly improved the feasibility and resolution of ^{195}Pt NMR experiments, even for catalysts with low platinum loadings (0.2-5 wt%).^{[1][2][6]} These techniques help to overcome challenges associated with broad spectral lines and low sensitivity.^{[1][2]}

Key Applications

- **Structural Elucidation of Active Sites:** Determination of the coordination number, geometry, and nature of ligands surrounding platinum atoms.^[1]

- Identification of Different Platinum Species: Distinguishing between metallic platinum nanoparticles, single-atom catalysts (SACs), and various oxidized platinum species on a support.^{[7][8]}
- Probing Metal-Support Interactions: Understanding the influence of the support material on the electronic properties of the platinum centers.^[8]
- Monitoring Catalyst Synthesis and Treatment: Tracking changes in the platinum species during different stages of catalyst preparation, activation, and reaction.^[7]
- Correlating Structure with Catalytic Performance: Establishing relationships between specific platinum site structures and their catalytic activity and selectivity.

Experimental Protocols

A generalized protocol for acquiring solid-state ^{195}Pt NMR spectra of a heterogeneous catalyst is outlined below. This protocol may require optimization based on the specific catalyst system and available NMR hardware.

Sample Preparation

- Catalyst Loading: Ensure the catalyst has a sufficient platinum loading for detection. While advanced techniques can analyze samples with < 1 wt% Pt, higher loadings (e.g., 3-5 wt%) are often beneficial.^{[2][6]}
- Sample Packing: Carefully pack the powdered catalyst into an appropriate MAS rotor (e.g., 1.3 mm, 2.5 mm, or 4 mm). The packing should be uniform and tight to ensure stable spinning.
- Hydration/Solvent Content: The presence of adsorbed water or solvents can influence the spectra. Samples may need to be dried under vacuum or a flow of inert gas prior to analysis, depending on the experimental goals. For DNP-SENS experiments, the sample is typically impregnated with a solution containing a polarizing agent.

Spectrometer Setup and Calibration

- Tuning and Matching: Tune and match the NMR probe to the ^{195}Pt frequency (approximately 21.4 MHz on a 100 MHz ^1H spectrometer).^[5] If indirect detection methods are used, the

probe must also be tuned for the spy nucleus (e.g., ^1H or ^{31}P).

- Reference Compound: Use a suitable reference compound for chemical shift calibration. The primary standard is 1.2 M Na_2PtCl_6 in D_2O .[\[5\]](#)[\[9\]](#)
- Magic Angle Spinning (MAS): Set the MAS rate. Fast MAS (≥ 25 kHz) is often employed to average out broadening interactions and improve spectral resolution.[\[1\]](#)[\[10\]](#)

Data Acquisition

The choice of pulse sequence depends on the nature of the sample and the information desired.

A. Direct ^{195}Pt Detection (for samples with high Pt loading):

- Pulse Sequence: A simple pulse-acquire sequence or a Carr-Purcell-Meiboom-Gill (CPMG) echo train can be used to enhance sensitivity for broad signals.
- Recycle Delay: The recycle delay should be set to at least 1.3 times the spin-lattice relaxation time (T_1) of the ^{195}Pt nuclei. T_1 values for platinum can be long, requiring significant signal averaging time.

B. Indirect Detection via ^1H or ^{31}P (for samples with low Pt loading):

- Rationale: These methods exploit the higher sensitivity of nuclei like ^1H or ^{31}P to indirectly detect the ^{195}Pt signal, significantly reducing acquisition time.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Pulse Sequences:
 - Dipolar Heteronuclear Multiple Quantum Coherence (D-HMQC): A robust sequence for correlating ^1H and ^{195}Pt nuclei.[\[2\]](#)[\[12\]](#)
 - J-Resolved and J-HMQC: These sequences are useful for measuring J-couplings between ^{195}Pt and other nuclei (e.g., ^{31}P), providing through-bond connectivity information.[\[10\]](#)[\[13\]](#)
- Key Parameters:

- Contact Time (for cross-polarization): Optimize the contact time to maximize signal transfer from the sensitive nucleus to ^{195}Pt .
- Sideband-Selective Pulses: For very broad spectra, low-power, long-duration sideband-selective pulses can be used to excite different parts of the spectrum sequentially.^{[2][12]} The full spectrum is then reconstructed by acquiring a series of 1D spectra with varying ^{195}Pt pulse offsets.^[2]

C. Dynamic Nuclear Polarization (DNP):

- Principle: DNP enhances the signal by transferring polarization from unpaired electrons to the nuclei of interest. This can lead to sensitivity gains of one to two orders of magnitude.
- Procedure:
 - Impregnate the catalyst with a solution containing a stable radical (e.g., AMUPol, TEKPol).
 - Perform the NMR experiment at cryogenic temperatures (e.g., ~100 K).
 - Irradiate the sample with microwaves at a frequency close to the electron paramagnetic resonance (EPR) frequency of the radical to enhance nuclear polarization.

Data Presentation: Quantitative ^{195}Pt NMR Parameters

The following tables summarize typical ^{195}Pt NMR parameters for different types of platinum species found in heterogeneous catalysts. These values are indicative and can vary based on the specific support, ligands, and catalyst preparation methods.

Table 1: ^{195}Pt Isotropic Chemical Shifts (δ_{iso}) for Various Platinum Species.

Platinum Species Type	Coordination Environment	Support/Ligands	δ_{iso} (ppm)
Pt(0) Nanoparticles	Metallic Pt	Carbon, Al ₂ O ₃	+4000 to +5000 (Knight Shift)
Pt Single-Atom Catalyst	Pt-O ₄	Silica	~ -2819
Pt(II) Complex	Pt(acac) ₂	-	~ -2844
Pt(II) Surface Species	HPt(P ^t Bu ₃) ₂ OSi	Silica	~ -4503
Pt(IV) Reference	[PtCl ₆] ²⁻	D ₂ O	0

Data compiled from multiple sources.[\[12\]](#)

Table 2: ¹⁹⁵Pt Chemical Shift Anisotropy (CSA) Parameters for Supported Pt Species.

Catalyst System	δ_{iso} (ppm)	Span (Ω) (ppm)	Skew (κ)
Pt(acac) ₂ on Silica (3/SiO ₂)	-2819	12682	-0.7
Pt(P ^t Bu ₃) ₂ on Silica (4/SiO ₂)	-3327	4719	-0.7
HPt(P ^t Bu ₃) ₂ OSi on Silica	-4503	630	-0.4

The span (Ω) and skew (κ) describe the shape and asymmetry of the chemical shift tensor, providing detailed information about the local electronic symmetry.[\[12\]](#)

Table 3: ¹J(³¹P-¹⁹⁵Pt) Coupling Constants for Platinum-Phosphine Species.

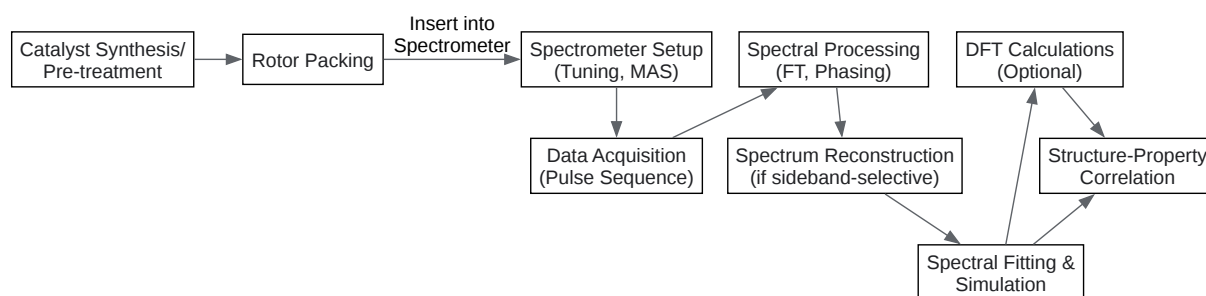
Compound/Species	$^1J(^{31}\text{P}-^{195}\text{Pt})$ (Hz)
$\text{Pt}(\text{P}^t\text{Bu}_3)_2$	3600
$[\text{HPt}(\text{P}^t\text{Bu}_3)_2]^+$	2500
cis- $\text{PtCl}_2(\text{P}^t\text{Bu}_3)_2$	3300

J-coupling constants are sensitive to the bonding between the platinum and the coupled nucleus.[10][14]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for characterizing heterogeneous catalysts using solid-state ^{195}Pt NMR, from sample preparation to data analysis and interpretation.

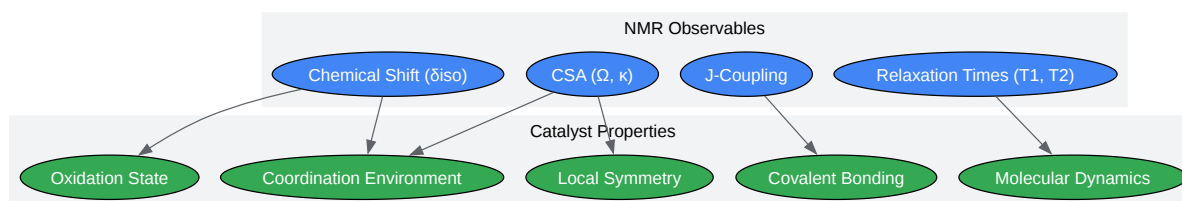


[Click to download full resolution via product page](#)

Caption: Workflow for solid-state ^{195}Pt NMR of heterogeneous catalysts.

Relationship between NMR Parameters and Catalyst Properties

This diagram shows how different ^{195}Pt NMR parameters are related to the physical and chemical properties of the catalyst.



[Click to download full resolution via product page](#)

Caption: Correlation of ^{195}Pt NMR parameters with catalyst properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Structure of surface platinum sites determined by ^{195}Pt solid-state NMR spectroscopy - American Chemical Society [acs.digitellinc.com]
2. Molecular and Electronic Structure of Isolated Platinum Sites Enabled by the Expedient Measurement of ^{195}Pt Chemical Shift Anisotropy - PubMed [pubmed.ncbi.nlm.nih.gov]
3. ^{195}Pt NMR--theory and application - PubMed [pubmed.ncbi.nlm.nih.gov]
4. researchgate.net [researchgate.net]
5. Platinum-195 nuclear magnetic resonance - Wikipedia [en.wikipedia.org]
6. pubs.acs.org [pubs.acs.org]
7. chemrxiv.org [chemrxiv.org]

- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. Structural characterization of surface immobilized platinum hydrides by sensitivity-enhanced ^{195}Pt solid state NMR spectroscopy and DFT calculations ... - Chemical Science (RSC Publishing) DOI:10.1039/D4SC06450J [pubs.rsc.org]
- 11. Novel Sampling Schemes for the Indirect Detection of Ultrawideline ^{195}Pt Solid-State NMR Spectra for the Characterization of Heterogeneous Catalysts - Global NMR Discussion Meetings [globalnmr.org]
- 12. chemrxiv.org [chemrxiv.org]
- 13. chemrxiv.org [chemrxiv.org]
- 14. DSpace [dr.lib.iastate.edu]
- To cite this document: BenchChem. [Application Notes and Protocols for Solid-State ^{195}Pt NMR of Heterogeneous Catalysts]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083798#solid-state-195pt-nmr-of-heterogeneous-catalysts>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com